

Personal protective equipment for handling Imidazole-4-acetaldehyde

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Compound of Interest

Compound Name: Imidazole-4-acetaldehyde

Cat. No.: B1219054

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Essential Safety and Handling Guide for Imidazole-4-acetaldehyde

Disclaimer: A specific Safety Data Sheet (SDS) for **Imidazole-4-acetaldehyde** (CAS 645-14-7) is not readily available. The following guidance is based on the safety data of structurally related compounds, including Imidazole, 1H-imidazole-4-carbaldehyde, and Acetaldehyde. The hazards and handling precautions for **Imidazole-4-acetaldehyde** may differ, and this information should be used as a baseline for a thorough risk assessment before handling.

Immediate Safety and Personal Protective Equipment (PPE)

When handling **Imidazole-4-acetaldehyde**, a comprehensive approach to personal protection is crucial to minimize exposure. The following PPE is recommended based on the potential hazards associated with its structural components.

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
[\[1\]](#)
- Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.[\[1\]](#)

Personal Protective Equipment:

- **Eye and Face Protection:** Chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166 are required. A face shield should also be worn to protect against splashes.^[2]
- **Skin Protection:**
 - Wear chemical-resistant gloves inspected for integrity before each use. Nitrile rubber (NBR) is a suitable material.^[3]
 - A complete protective suit or lab coat should be worn to prevent skin contact.
 - Contaminated clothing should be removed immediately and washed before reuse.^{[1][2]}
- **Respiratory Protection:**
 - If dust or aerosols are generated, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.
 - Respiratory protection is required when vapors or aerosols are generated.

Hazard	Recommended PPE
Eye Contact	Chemical safety goggles, Face shield
Skin Contact	Chemical-resistant gloves (Nitrile rubber), Protective suit/Lab coat
Inhalation	Use in a chemical fume hood, NIOSH/MSHA or EN 149 approved respirator

Operational and Disposal Plans

Handling and Storage:

- Avoid contact with skin, eyes, and clothing.^[1]
- Do not breathe dust, fumes, gas, mist, vapors, or spray.^{[2][3]}

- Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)
- Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)
- Store locked up.[\[1\]](#)[\[2\]](#)
- It is sensitive to air and light and should be stored under an inert atmosphere and protected from light.[\[1\]](#)
- Incompatible with strong acids and oxidizing agents.[\[1\]](#)

First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- In Case of Skin Contact: Immediately wash off with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- If Swallowed: Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterward. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)

Spill and Leak Procedures:

- Evacuate personnel to a safe area.
- Wear appropriate personal protective equipment as outlined above.
- Avoid dust formation.[\[1\]](#)[\[3\]](#)
- Sweep up or vacuum the material and place it into a suitable, closed container for disposal.[\[3\]](#)
- Do not let the product enter drains.[\[3\]](#)

Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[1][2]
- Contaminated packaging should be treated as the substance itself.[3]
- Do not dispose of into the environment.

Hazard Data for Related Compounds

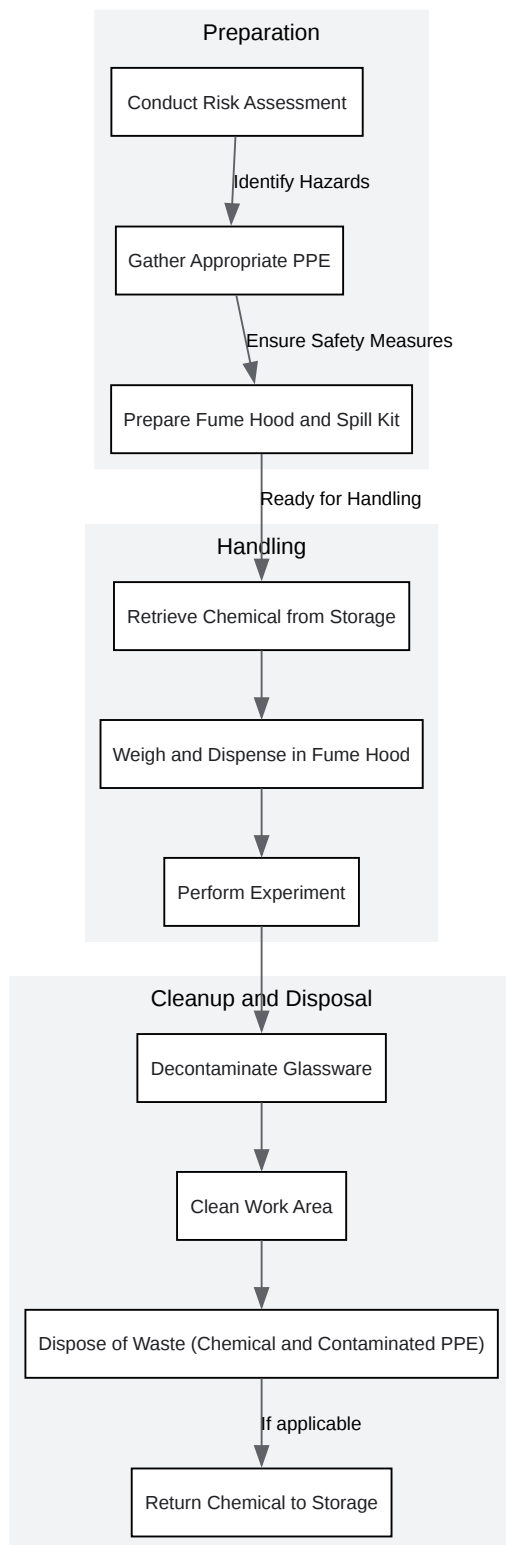
Since specific quantitative data for **Imidazole-4-acetaldehyde** is unavailable, the following table summarizes information for related compounds to provide a conservative basis for risk assessment.

Compound	CAS Number	Molecular Formula	Molecular Weight	Known Hazards
Imidazole	288-32-4	C ₃ H ₄ N ₂	68.08 g/mol	Harmful if swallowed, Causes severe skin burns and eye damage, May damage fertility or the unborn child.
1H-imidazole-4-carbaldehyde	3034-50-2	C ₄ H ₄ N ₂ O	96.09 g/mol	Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation.[3]
Acetaldehyde	75-07-0	C ₂ H ₄ O	44.05 g/mol	Extremely flammable liquid and vapor, Causes serious eye irritation, May cause respiratory irritation, Suspected of causing genetic defects, May cause cancer.
Imidazole-4-acetaldehyde	645-14-7	C ₅ H ₆ N ₂ O	110.11 g/mol	Data not available.

Safe Handling Workflow

The following diagram illustrates the procedural steps for the safe handling of **Imidazole-4-acetaldehyde**, from preparation to disposal.

Safe Handling Workflow for Imidazole-4-acetaldehyde

[Click to download full resolution via product page](#)Caption: Procedural workflow for the safe handling of **Imidazole-4-acetaldehyde**.

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